

Common artifacts in Florbetapir PET imaging and how to avoid them

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Technical Support Center: Florbetapir PET Imaging

Welcome to the Technical Support Center for **Florbetapir** PET Imaging. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and answer frequently asked questions regarding common artifacts and procedural pitfalls.

Frequently Asked Questions (FAQs)

Q1: What is the most common artifact in **Florbetapir** PET brain imaging and how can it be prevented?

A1: Patient motion is the most frequently encountered artifact in PET brain imaging.[1][2] It can lead to significant image blurring, misregistration between PET and CT data, and errors in scatter and attenuation correction, ultimately reducing the accuracy of the scan.[1][2]

Prevention Strategies:

- Patient Comfort: Ensure the patient is as comfortable as possible on the scanner bed.
- Head Restraints: Utilize flexible head restraints or tape to minimize involuntary movement.[3]
 [4]



- Clear Communication: Explain the importance of remaining still to the patient and/or their caregiver.[5]
- Dynamic Acquisition: Acquiring data in shorter, dynamic frames instead of one long static acquisition can help mitigate the effects of motion.[1]

Q2: How do metal implants affect Florbetapir PET imaging?

A2: Metal implants, such as dental fillings or surgical clips, within the field of view can cause significant artifacts on the CT scan used for attenuation correction.[1][6] This can lead to an overestimation or underestimation of tracer uptake in the PET image, potentially leading to misinterpretation.[6]

Avoidance and Correction:

- Patient Screening: Thoroughly screen patients for any metal in the head region and remove any removable items like hair clips or dentures.[2][5]
- Metal Artifact Reduction (MAR) Software: If available, use CT reconstruction algorithms
 designed to reduce metal artifacts.[7][8] These algorithms can help to provide a more
 accurate attenuation map for the PET data.[8]

Q3: What are the potential pitfalls related to tracer injection and uptake?

A3: Errors in the administration of **Florbetapir** F 18 can lead to suboptimal image quality.

- Dose Infiltration: If the tracer is not properly injected into the vein and instead infiltrates the surrounding tissue, it can result in poor image resolution.[1]
- Adherence to Catheter: Portions of the Florbetapir dose may adhere to longer intravenous catheters. It is recommended to use a short catheter (approximately 1.5 inches or less).[3][9]
- Incorrect Uptake Time: Imaging outside the recommended time window of 30 to 50 minutes post-injection can lead to poor image contrast and quality.[1][3]

Q4: Can brain atrophy affect the interpretation of a Florbetapir PET scan?



A4: Yes, cerebral cortex atrophy can make it more challenging to distinguish between gray and white matter.[1][10] This can potentially lead to a false-positive interpretation due to an overestimation of radiotracer uptake from the white matter being projected onto the thinned cortex.[11] Co-registration with an anatomical imaging modality like MRI or a diagnostic CT can help to clarify the gray matter anatomy.[1][10]

Q5: What are some common image processing and reconstruction artifacts?

A5: Inadequate image processing can degrade the quality of the final images.

- Inadequate Smoothing: Insufficient smoothing of the reconstructed images can result in a noisy appearance and poor resolution.[1]
- Incorrect Attenuation Correction: As mentioned with metal artifacts, errors in the CT-based attenuation map will propagate to the PET image, causing inaccuracies in tracer uptake values.[12] This can also be caused by patient motion between the CT and PET acquisitions.
 [12]
- Scatter Correction Errors: Improper estimation of scattered photons can also degrade image quality and quantitative accuracy.[13]

Troubleshooting Guides

Issue: Image appears blurry and lacks clear definition of brain structures.

Possible Cause: Patient motion during the scan.[1][2]

Troubleshooting Steps:

- Review Raw Data: Examine the dynamic frames (if acquired) to identify the point at which motion occurred.
- Motion Correction Software: If available, apply motion correction algorithms to the data.[14]
- Re-acquisition: In severe cases, it may be necessary to repeat the acquisition.



 Future Prevention: Emphasize patient comfort and the use of head restraints for subsequent scans.[3][4]

Issue: There are areas of artificially high or low tracer uptake, particularly near the skull or sinuses.

Possible Cause: Metal artifact from dental implants or other metallic objects.[1][6]

Troubleshooting Steps:

- Review CT Scan: Carefully inspect the corresponding CT images for the presence of metal and associated streak artifacts.
- Utilize MAR: If not already done, reprocess the CT data using a Metal Artifact Reduction (MAR) algorithm and then re-reconstruct the PET data with the corrected attenuation map.[7]
 [8]
- Qualitative Assessment: Be aware of the location of the metal artifact when interpreting the PET image and consider the possibility of artifactual uptake values in the affected regions.

Experimental Protocols

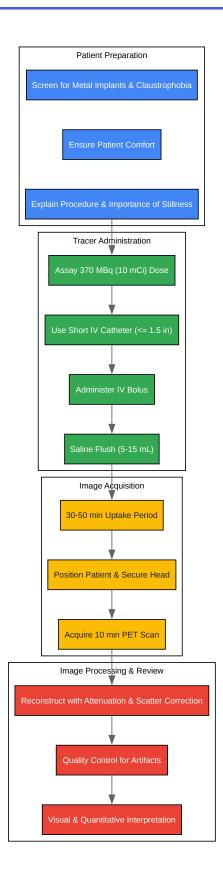
Florbetapir F 18 Administration and Image Acquisition



| Parameter | Recommended Protocol |
|----------------------|---|
| Recommended Dose | 370 MBq (10 mCi) administered as a single intravenous bolus in a total volume of 10 mL or less.[3][9] |
| Administration | Inject through a short intravenous catheter (approx. 1.5 inches or less) followed by a saline flush (5-15 mL of 0.9% sterile sodium chloride). [3][4] |
| Uptake Time | 30 to 50 minutes post-injection.[1][3][9] |
| Scan Duration | 10 minutes.[1][3][9] |
| Patient Positioning | Supine with the head centered in the field of view, including the cerebellum. Flexible head restraints are recommended.[3][4] |
| Image Reconstruction | Should include attenuation correction. Transaxial pixel sizes should be between 2 and 3 mm.[3][4][9] |

Visualizations

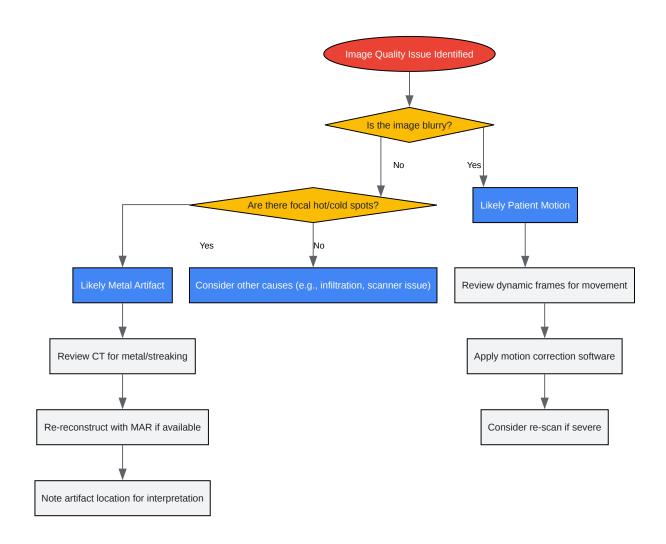




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Caption: Standardized workflow for Florbetapir PET imaging to minimize artifacts.





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Caption: Troubleshooting decision tree for common Florbetapir PET imaging artifacts.

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